

# An In-depth Technical Guide to the Safety and Handling of Triphenylamine-d15

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Compound of Interest		
Compound Name:	Triphenylamine-d15	
Cat. No.:	B12403813	Get Quote

Disclaimer: This document provides a comprehensive overview of the safety and handling guidelines for **Triphenylamine-d15**. The information presented is primarily based on the safety data available for its non-deuterated analogue, Triphenylamine, as specific safety and toxicological data for the deuterated compound is limited. Isotopic labeling with deuterium is not expected to significantly alter the chemical's hazardous properties. This guide is intended for use by qualified individuals trained in handling chemical substances.

## Introduction

**Triphenylamine-d15** is a deuterated form of Triphenylamine, an organic compound used in various research and industrial applications, including as a hole-transporting material in organic light-emitting diodes (OLEDs) and as a pharmaceutical intermediate.[1] Due to its chemical nature, proper handling and safety precautions are essential to minimize potential risks to researchers, scientists, and drug development professionals.

## **Hazard Identification and Classification**

Triphenylamine is classified as a hazardous substance. The primary hazards associated with this chemical are:

- Skin Irritation: Causes skin irritation.[2][3][4][5]
- Eye Irritation: Causes serious eye irritation.



• Respiratory Irritation: May cause respiratory irritation.

The substance is a colorless to off-white crystalline solid or powder with a characteristic odor.

# **Physical and Chemical Properties**

A summary of the key physical and chemical properties of Triphenylamine is provided in the table below. These values are expected to be very similar for **Triphenylamine-d15**.

Property	Value	Refer
Molecular Formula	C18D15N	
Molecular Weight	260.41 g/mol	•
Appearance	Colorless to off-white crystalline solid or powder	-
Melting Point	125 - 128 °C (257 - 262.4 °F)	•
Boiling Point	347 - 348 °C (656.6 - 658.4 °F) at 760 mmHg	-
Solubility in Water	Insoluble	•
log Pow	5.7	
Vapor Pressure	0.000392 mmHg	
Density	0.774 g/cm <sup>3</sup>	

# **Toxicological Information**

Detailed toxicological studies on **Triphenylamine-d15** are not readily available. The following data is for Triphenylamine:

Route of Exposure	Species	Value	Reference
Oral LD50	Rat	3200 mg/kg	



According to the information available, Triphenylamine has not been tested for its carcinogenic or reproductive effects.

# **Exposure Controls and Personal Protection**

To ensure safe handling and minimize exposure, the following control measures and personal protective equipment (PPE) should be utilized.

## 5.1. Engineering Controls

- Work should be conducted in a well-ventilated area.
- Use local exhaust ventilation at the site of chemical release to control airborne dust.
- Enclose operations where possible.
- Eye wash fountains and emergency showers should be readily available in the immediate work area.

### 5.2. Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear safety glasses with side-shields or goggles. A face shield may be necessary when working with larger quantities or when there is a risk of splashing.
- Skin Protection: Wear protective gloves and clothing to prevent skin contact. The choice of glove material should be based on a risk assessment of the specific laboratory conditions.
- Respiratory Protection: If engineering controls are not sufficient to maintain airborne concentrations below exposure limits, a NIOSH/MSHA or European Standard EN 136 approved respirator should be used.

## 5.3. Exposure Limits



Organization	Exposure Limit (8-hour TWA)	Reference
ACGIH	5 mg/m³	
NIOSH	5 mg/m³	_

# Safe Handling and Storage

### 6.1. Handling

- Avoid contact with skin and eyes.
- Avoid the formation of dust and aerosols.
- Wash hands thoroughly after handling and before breaks.
- Do not eat, drink, or smoke in areas where the chemical is handled.
- Contaminated work clothes should not be taken home and should be laundered by individuals aware of the hazards.

#### 6.2. Storage

- Store in a cool, dry, and well-ventilated place.
- · Keep containers tightly closed.
- Store away from incompatible materials such as oxidizing agents, strong acids, aldehydes, and ketones.

## **First-Aid Measures**

In case of exposure, follow these first-aid procedures:

 Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.



- Skin Contact: Immediately wash the affected area with plenty of soap and water while removing all contaminated clothing. If skin irritation occurs, get medical advice.
- Eye Contact: Rinse cautiously with water for at least 15 minutes, also under the eyelids.
  Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- Ingestion: Clean mouth with water and drink plenty of water. Do not induce vomiting. Seek medical attention.

## **Accidental Release Measures**

In the event of a spill or release:

- Personal Precautions: Use personal protective equipment. Avoid dust formation. Ensure adequate ventilation.
- Environmental Precautions: Do not let the product enter drains.
- Methods for Cleaning Up: For small spills, dampen the solid material with a suitable solvent like acetone and transfer it to a sealed container for disposal. For larger spills, sweep up and shovel the material into a suitable, closed container for disposal.

# **Disposal Considerations**

Dispose of waste material in accordance with all applicable federal, state, and local regulations. The product may be dissolved in a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber. Dispose of contaminated packaging as unused product.

# Experimental Protocol: General Handling of Solid Triphenylamine-d15

This protocol outlines the general steps for safely handling solid **Triphenylamine-d15** in a laboratory setting.

Preparation:



- Ensure the work area is clean and uncluttered.
- Verify that a calibrated balance is available within a chemical fume hood or in an area with local exhaust ventilation.
- Confirm the availability and proper functioning of an emergency shower and eyewash station.
- Don all required PPE: lab coat, safety glasses with side shields, and appropriate chemicalresistant gloves.
- Weighing and Transfer:
  - Perform all weighing and transfer operations within a fume hood or ventilated enclosure to minimize dust inhalation.
  - Use a spatula to carefully transfer the desired amount of **Triphenylamine-d15** from the storage container to a tared weigh boat or reaction vessel.
  - o Avoid creating dust clouds during transfer.
  - Close the storage container tightly immediately after use.
- Dissolution (if applicable):
  - If preparing a solution, add the solvent to the solid slowly and stir to dissolve.
  - Perform this step in a fume hood.
- Post-Handling:
  - Clean any spills on the balance or work surface immediately.
  - Wipe down the work area with an appropriate solvent and then with soap and water.
  - Properly dispose of any contaminated materials (e.g., weigh boats, gloves) in a designated waste container.
  - Remove PPE in the correct order to avoid cross-contamination.

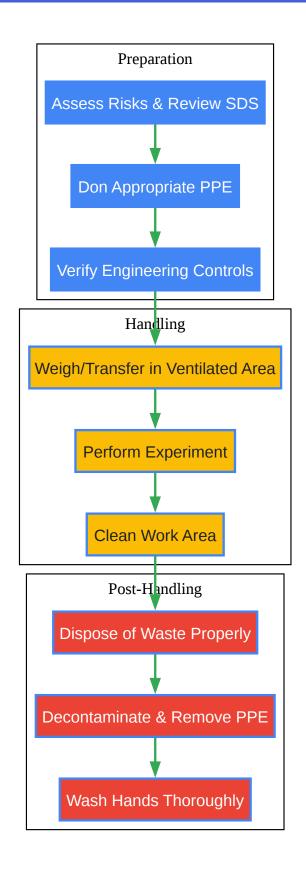


• Wash hands thoroughly with soap and water.

## **Visualizations**

The following diagrams illustrate key safety and handling workflows for **Triphenylamine-d15**.

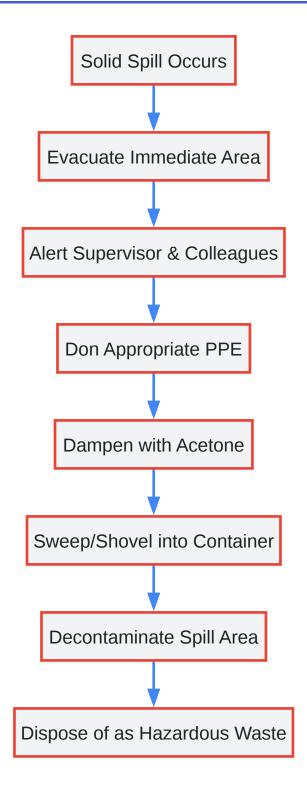




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Caption: Workflow for the safe handling of Triphenylamine-d15.

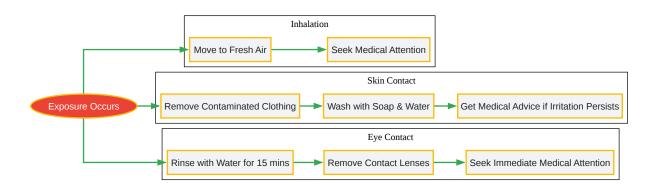




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Caption: Emergency response procedure for a solid **Triphenylamine-d15** spill.





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Caption: First-aid measures for different routes of exposure.

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